An In-depth Technical Guide to Stibine, iodothioxo- (SbSI)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Stibine, iodothioxo-*
CAS No.:	*13816-38-1*
Cat. No.:	*B083464*

Get Quote

CAS Registry Number: 13816-38-1

Molecular Formula: ISSb

Abstract

This technical guide provides a comprehensive overview of **Stibine, iodothioxo-**, more commonly known as antimony sulfoiodide (SbSI). This fascinating material, with the CAS number 13816-38-1, stands at the intersection of ferroelectricity and semiconductor physics, offering a unique combination of properties that make it a compelling candidate for a variety of advanced applications. This document, intended for researchers, scientists, and professionals in drug development and materials science, delves into the fundamental chemical and physical properties of SbSI, its crystal structure and phase transitions, detailed synthesis methodologies, and its burgeoning applications. Furthermore, this guide addresses the critical aspects of chemical reactivity and provides essential safety and handling protocols, ensuring a well-rounded and practical resource for those working with this intriguing compound.

© 2026 BenchChem. All rights reserved.

Introduction to **Stibine, iodothioxo-** (Antimony Sulfoiodide)

Stibine, iodothioxo-, with the chemical formula SbSI, is an inorganic compound that has garnered significant scientific interest due to its remarkable physical properties. It is a member of the chalcohalide family of materials, which are characterized by the presence of both chalcogen (in this case, sulfur) and halogen (iodine) anions.[1][2] SbSI is particularly notable for being a ferroelectric semiconductor, a rare class of materials that exhibit both ferroelectric ordering and semiconducting behavior.[3][4] This dual nature gives rise to a host of interesting phenomena, including strong piezoelectric, pyroelectric, and photoconductive effects.[4][5]

The unique properties of SbSI stem from its crystal structure, which undergoes phase transitions near room temperature, leading to dramatic changes in its electrical and optical characteristics.[5][6] These attributes have positioned SbSI as a promising material for applications in advanced electronic and optoelectronic devices, such as piezoelectric nanogenerators, sensors, photodetectors, and even in the realm of solar energy harvesting.[1][5][7][8] This guide will provide a detailed exploration of the science and technology of this remarkable compound.

Chemical and Physical Properties

Stibine, iodothioxo- is a dark red to gray crystalline solid.[9][10] A summary of its key chemical and physical properties is presented in the table below.

© 2026 BenchChem. All rights reserved.

Property	Value	Reference(s)
CAS Number	13816-38-1	[5]
Molecular Formula	ISSb	[5]
Molecular Weight	280.73 g/mol	[5]
Synonyms	Antimony iodide sulfide, Iodothioxostibine, Antimony sulfoiodide, SbSI	[5][11]
Melting Point	392 °C (decomposes)	[3][4]
Appearance	Gray to reddish-purple flakes, pieces, or powder	[12]
Solubility	Insoluble in water	[3][4]
Crystal Structure	Orthorhombic	[12][13]

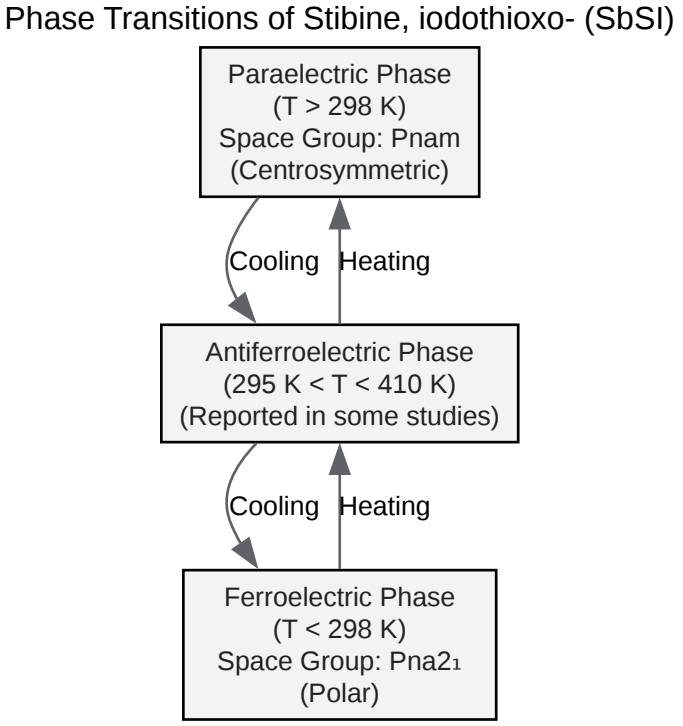
Crystal Structure and Phase Transitions

The remarkable properties of SbSI are intrinsically linked to its crystal structure and its temperature-dependent phase transitions. At room temperature, SbSI exists in a paraelectric phase, but upon cooling, it undergoes a transition to a ferroelectric phase.[5][6]

- Paraelectric Phase: Above its Curie temperature (around 298 K), SbSI possesses a centrosymmetric orthorhombic crystal structure with the space group Pnam. In this phase, the material does not exhibit spontaneous electric polarization.[13]
- Ferroelectric Phase: Below the Curie temperature, SbSI transitions to a polar orthorhombic structure with the space group $Pna2_1$. This transition involves the displacement of Sb and S atoms along the c-axis, leading to the development of a spontaneous electric polarization and rendering the material ferroelectric.[13]
- Antiferroelectric Phase: Some studies have also reported an intermediate antiferroelectric phase between the ferroelectric and paraelectric phases, in the temperature range of approximately 295 K to 410 K.[6]

© 2026 BenchChem. All rights reserved.

These phase transitions are displacive in nature and are responsible for the strong piezoelectric and pyroelectric effects observed in SbSI.[5][13]



Click to download full resolution via product page

Caption: Phase transitions of SbSI as a function of temperature.

Synthesis of **Stibine, iodothioxo-**

Several methods have been developed for the synthesis of SbSI, ranging from traditional solid-state reactions to more modern solution-based approaches. The choice of synthesis method can significantly influence the morphology and properties of the final product, such as nanowires, nanorods, or bulk crystals.

Sonochemical Synthesis of SbSI Nanowires

© 2026 BenchChem. All rights reserved.

Sonochemical synthesis is a facile and efficient method for producing nanocrystalline SbSI at relatively low temperatures and atmospheric pressure.[14][15]

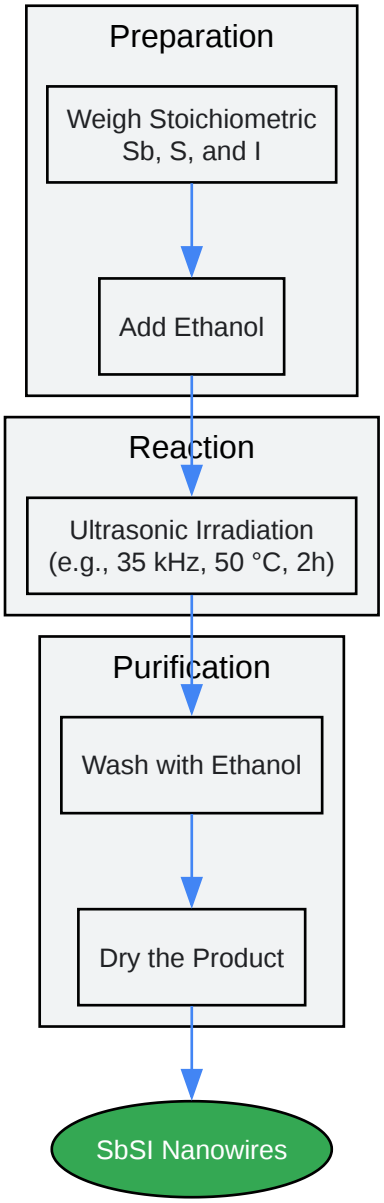
Principle: This method utilizes the energy of ultrasonic cavitation to induce chemical reactions. The collapse of cavitation bubbles generates localized hot spots with extremely high temperatures and pressures, facilitating the reaction between the precursors.

Experimental Protocol:

- Precursor Preparation: Stoichiometric amounts of elemental antimony (Sb), sulfur (S), and iodine (I) are weighed and placed in a reaction vessel.
- Solvent Addition: Ethanol is typically used as the solvent and is added to the reaction vessel containing the precursors.[14]
- Ultrasonic Irradiation: The reaction vessel is immersed in an ultrasonic bath and subjected to high-intensity ultrasound (e.g., 35 kHz, 2 W/cm²) for a specific duration, typically around 2 hours, at a controlled temperature (e.g., 50 °C).[15]
- Product Isolation: The resulting SbSI gel is then collected, washed (e.g., with ethanol) to remove any unreacted precursors or byproducts, and dried.[16]

© 2026 BenchChem. All rights reserved.

Workflow for Sonochemical Synthesis of SbSI Nanowires



Click to download full resolution via product page

Caption: Sonochemical synthesis workflow for SbSI nanowires.

Hydrothermal Synthesis

© 2026 BenchChem. All rights reserved.

Hydrothermal synthesis is another common method for preparing crystalline SbSI, particularly for nanorods and microrods.[17]

Principle: This technique involves carrying out chemical reactions in aqueous solutions at elevated temperatures and pressures in a sealed vessel called an autoclave. The high temperature and pressure increase the solubility of the reactants and facilitate the crystallization of the product.

Experimental Protocol:

- Precursor Solution: A precursor solution is prepared by dissolving antimony and selenium sources, such as potassium antimony tartrate trihydrate and selenourea, in deionized water. A reducing agent like sodium sulfite may be added to prevent the formation of elemental selenium.[18]
- Autoclave Treatment: The precursor solution is transferred to a Teflon-lined stainless steel autoclave. The autoclave is then heated to a specific temperature (e.g., 180-190 °C) for a set duration.[17]
- Product Recovery: After the reaction, the autoclave is cooled to room temperature. The resulting SbSI product is collected, washed with deionized water and ethanol, and dried.

Chemical Reactivity and Stability

The chemical reactivity of **Stibine, iodothioxo-** is largely dictated by the antimony(III) center and the nature of the sulfide and iodide ligands.

- Reaction with Acids: Antimony compounds, in general, react with strong oxidizing acids.[13] Antimony dissolves in hot concentrated sulfuric acid and nitric acid.[19][20]
- Reaction with Bases: Antimony(III) hydroxide is amphoteric, meaning it can react with both acids and bases.[21]
- Thermal Decomposition: SbSI is reported to decompose at its melting point of 392 °C.[3][4] Thermal decomposition studies on related materials suggest that the decomposition process can be complex, involving the evolution of volatile species.[22][23][24]

© 2026 BenchChem. All rights reserved.

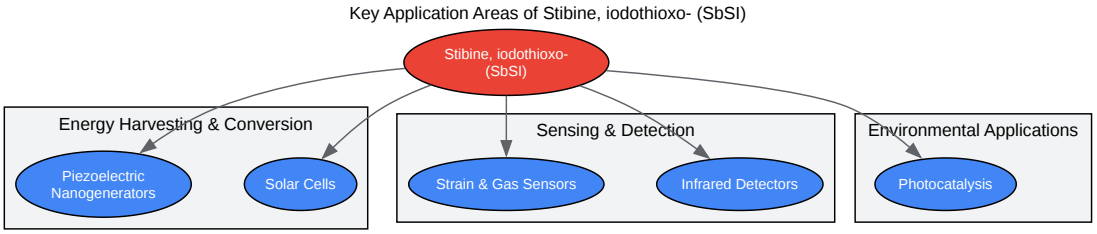
- Photocatalytic Activity: SbSI has demonstrated excellent photocatalytic activity under visible light irradiation for the degradation of organic pollutants like methyl orange.[1][25] This activity is attributed to the efficient generation of reactive oxygen species, such as singlet oxygen.[25]

Applications of **Stibine, iodothioxo-**

The unique combination of ferroelectric and semiconducting properties makes SbSI a versatile material with a wide range of potential applications.

- Piezoelectric Nanogenerators: The high piezoelectric coefficient of SbSI makes it an excellent candidate for harvesting mechanical energy.[7][8] Flexible nanocomposites of SbSI with polymers have been developed for use in wearable electronics and sensors.[14]
- Solar Cells: As a semiconductor with a suitable bandgap, SbSI is being explored as a light-absorbing material in photovoltaic devices.[26][27] Its ferroelectric nature can also lead to a bulk photovoltaic effect, which could enhance solar cell efficiency.[13]
- Sensors: The sensitivity of SbSI's electrical properties to external stimuli makes it suitable for various sensing applications, including strain sensors and potentially gas sensors.[8]
- Infrared Detectors and Optical Devices: Its pyroelectric and pyro-optic properties are advantageous for applications in infrared detection and integrated optical devices.[3][4]
- Environmental Remediation: The demonstrated photocatalytic activity of SbSI under visible light suggests its potential use in the degradation of organic pollutants in wastewater.[27]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Overview of the primary applications for SbSI.

Safety and Handling

As with all chemical compounds, proper safety precautions must be observed when handling **Stibine, iodothioxo-**. The toxicity of antimony compounds can vary depending on their form and oxidation state, with trivalent antimony compounds generally being more toxic than pentavalent ones.[13][26]

Hazard Summary:

- Ingestion: Harmful if swallowed.[9] Ingesting large doses of antimony can cause vomiting.[13]
- Inhalation: Harmful if inhaled.[9] Breathing high levels of antimony for extended periods can irritate the eyes and lungs and may lead to heart and lung problems.[13]
- Skin and Eye Contact: Prolonged contact with antimony can cause skin irritation.[13]
- Carcinogenicity: Antimony trioxide is considered possibly carcinogenic to humans by the IARC.[13]

© 2026 BenchChem. All rights reserved.

Recommended Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[28]
- Avoid creating dust.[2]
- Wash hands thoroughly after handling.[28]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[29]
- Keep away from acids and strong oxidizing agents.[2][29]

Spill and Disposal:

- In case of a spill, avoid generating dust.[2] Collect the spilled material mechanically and place it in a suitable container for disposal.[30]
- Dispose of waste in accordance with local, state, and federal regulations.[29]

Conclusion

Stibine, iodothioxo- (SbSI) is a material of significant scientific and technological importance. Its unique status as a ferroelectric semiconductor endows it with a rich array of physical properties that are being actively explored for a new generation of electronic and optoelectronic devices. From energy harvesting and solar power to advanced sensors and environmental remediation, the potential applications of SbSI are both diverse and promising. Continued research into the synthesis of high-quality SbSI nanostructures and a deeper understanding of its fundamental properties will undoubtedly pave the way for its integration into innovative technologies. This guide has provided a comprehensive foundation for researchers and professionals, summarizing the current knowledge on this remarkable compound and offering practical insights for its synthesis, handling, and application.

References

- PubChem. **Stibine, iodothioxo-**. National Center for Biotechnology Information. [Link]

© 2026 BenchChem. All rights reserved.

- López-Paz, S. A., et al. (2025). Tailoring optical and ferroelectric properties in $Sb_{1-x}Bi_xSI$ van der Waals chalcohalides towards solar absorber applications. Journal of Materials Chemistry A. [Link]
- Mistewicz, K., et al. (2021). Electrical Property Analysis of Textured Ferroelectric Polycrystalline Antimony Sulfoiodide Using Complex Impedance Spectroscopy. National Institutes of Health. [Link]
- Garbarz, B., et al. (2011). The IR properties of SbSI and SbSI:Cl ferroelectric crystal needles and μ-crystals. Ferroelectrics, 239(1). [Link]
- Choi, Y. C., & Jung, K.-W. (2020). Recent Progress in Fabrication of Antimony/Bismuth Chalcohalides for Lead-Free Solar Cell Applications. PubMed Central. [Link]
- Mistewicz, K., et al. (2021). Pyroelectric Nanogenerator Based on an SbSI–TiO_2 Nanocomposite. MDPI. [Link]
- Wang, C., et al. (2018). SbSI Nanocrystals: An Excellent Visible Light Photocatalyst with Efficient Generation of Singlet Oxygen. ACS Sustainable Chemistry & Engineering. [Link]
- Nowak, M., et al. (2016). Novel piezoelectric paper based on SbSI nanowires. ResearchGate. [Link]
- Mistewicz, K., et al. (2022). Flexible SbSI/Polyurethane Nanocomposite for Sensing and Energy Harvesting. Semantic Scholar. [Link]
- Mistewicz, K., et al. (2022). X-ray Diffraction and Piezoelectric Studies during Tensile Stress on Epoxy/SbSI Nanocomposite. MDPI. [Link]
- Mistewicz, K., et al. (2021). Key steps for the sonochemical preparation of SbSI/graphite... ResearchGate. [Link]
- Mistewicz, K., et al. (2020). Fast and Efficient Piezo/Photocatalytic Removal of Methyl Orange Using SbSI Nanowires. ResearchGate. [Link]
- Nowak, M., et al. (2010). Duration of the sonochemical synthesis of SbSI ethanogel as a function of temperature of the bath. ResearchGate. [Link]

© 2026 BenchChem. All rights reserved.

- Nowak, M., et al. (2008). Sonochemical preparation of SbSI gel. PubMed. [Link]
- Wang, W., et al. (2001). Synthesis of novel SbSI nanorods by a hydrothermal method. ResearchGate. [Link]
- Smart-Elements. (n.d.). Antimony Sulfoiodide nanowires 99.999% (metal basis) 1g. [Link]
- American Elements. (n.d.). Antimony Sulfoiodide. [Link]
- Chemos GmbH & Co.KG. (2023). Safety Data Sheet: Antimony(V) sulfide. [Link]
- CAS Common Chemistry. (n.d.). Iodothioxostibine. [Link]
- WikEM. (2021). Antimony toxicity. [Link]
- Australian Government Department of Climate Change, Energy, the Environment and Water. (2022). Antimony and compounds. [Link]
- Agency for Toxic Substances and Disease Registry. (n.d.). Toxicological Profile for Antimony. [Link]
- Committee on Toxicity. (2025). Properties of different antimony compounds. [Link]
- American Elements. (n.d.). Antimony Sulfoiodide. [Link]
- Iowa State University Environmental Health and Safety. (n.d.). Chemical Handling and Storage. [Link]
- Shippers Group. (2021). 10 General Rules for Safe Handling and Storage of Hazardous Materials. [Link]
- Wang, Z., et al. (2024). One-step Hydrothermal Synthesis of Sn-doped Sb2Se3 for Solar Hydrogen Production. ChemRxiv. [Link]
- Dale, P. D. (Ed.). (2011). Handbook of Inorganic Compounds (2nd ed.). CRC Press. [Link]
- Nowak, M., et al. (2007). Growth of large SbSI crystals. ResearchGate. [Link]

© 2026 BenchChem. All rights reserved.

- Oparina, A. E., et al. (2024). Synthesis and properties of antimony sulfoiodide doped with tin (II) cations. Journal of Advanced Dielectrics. [Link]
- Chemistry LibreTexts. (2023). Characteristic Reactions of Antimony Ions (Sb^{3+}). [Link]
- Pilgaard, M. (2016). Antimony: Chemical reactions. Pilgaard Elements. [Link]
- WebElements. (n.d.). Antimony: reactions of elements. [Link]
- National Center for Biotechnology Information. (n.d.). Toxicological Profile for Antimony and Compounds. NCBI Bookshelf. [Link]
- Iowa State University Environmental Health and Safety. (n.d.). Chemical Handling and Storage. [Link]
- Iowa State University Environmental Health and Safety. (n.d.). Chemical Handling and Storage. [Link]
- WHMIS.org. (n.d.). Section 7 | Safety Data Sheet Compliance Tool. [Link]
- Wikipedia. (n.d.). Organoantimony chemistry. [Link]
- OSTI.GOV. (n.d.). Thermal decomposition of the Solid Electrolyte Interphase (SEI) on Silicon Electrodes for Lithium Ion Batteries. [Link]
- ACS Publications. (n.d.). Thermal Decomposition Mechanism of Tetraethylsilane by Flash Pyrolysis Vacuum Ultraviolet Photoionization Mass Spectrometry and. [Link]
- PubMed. (n.d.). Thermal decomposition mechanism of disilane. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. atsdr.cdc.gov [atsdr.cdc.gov]
- 4. Sonochemical preparation of SbSI gel. | Semantic Scholar [semanticscholar.org]
- 5. wikem.org [wikem.org]
- 6. HEALTH EFFECTS - Toxicological Profile for Antimony and Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. download.s21i.faiusr.com [download.s21i.faiusr.com]
- 8. figshare.com [figshare.com]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. Automated analysis of natural variations in isotopes of silicon by the thermal decomposition of BaSiF6 - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 11. americanelements.com [americanelements.com]
- 12. Safe Handling and Storage of Chemicals | Environmental Health & Safety [bu.edu]
- 13. dcceew.gov.au [dcceew.gov.au]
- 14. Interfacial Polarization Phenomena in Compressed Nanowires of SbSI [mdpi.com]
- 15. Sonochemical preparation of SbSI gel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- 18. chemrxiv.org [chemrxiv.org]
- 19. Antimony: Chemical reactions | Pilgaard Elements [pilgaardelements.com]
- 20. WebElements Periodic Table » Antimony » reactions of elements [webelements.com]
- 21. chem.libretexts.org [chem.libretexts.org]
- 22. osti.gov [osti.gov]
- 23. par.nsf.gov [par.nsf.gov]
- 24. Thermal decomposition mechanism of disilane - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. researchgate.net [researchgate.net]
- 26. cot.food.gov.uk [cot.food.gov.uk]

© 2026 BenchChem. All rights reserved.

- 27. researchgate.net [researchgate.net]
- 28. blog.shipperswarehouse.com [blog.shipperswarehouse.com]
- 29. fishersci.com [fishersci.com]
- 30. chemos.de [chemos.de]
- To cite this document: BenchChem. [An In-depth Technical Guide to Stibine, iodothioxo-(SbSI)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083464/docs#an-in-depth-technical-guide-to-stibine-iodothioxo-sbsi]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.